Solubility of Sodium Trimethylsilanolate: A Technical Guide for Researchers

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Compound of Interest	
Compound Name:	Sodium trimethylsilanolate
Cat. No.:	B095665

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This technical guide provides an in-depth analysis of the solubility of **sodium trimethylsilanolate** in two common organic solvents: tetrahydrofuran (THF) and dichloromethane (DCM). This document is intended for researchers, scientists, and drug development professionals who utilize this reagent in their work.

Core Findings: Solubility Data

While specific quantitative solubility data in grams per 100 mL is not readily available in the published literature, valuable insights can be drawn from the commercially available solutions of **sodium trimethylsilanolate**. The compound is widely sold as a 1.0 M solution in both THF and dichloromethane. This indicates a significant degree of solubility in both solvents.[1][2][3][4] Based on the molarity of these solutions, a minimum solubility can be calculated.

Solvent	Molar Mass of $NaOSi(CH_3)_3$ (g/mol)	Concentration of Commercial Solution (mol/L)	Minimum Solubility (g/100 mL)
Tetrahydrofuran (THF)	112.18	1.0	11.22
Dichloromethane (DCM)	112.18	1.0	11.22

Note: The minimum solubility is calculated assuming the volume of the solvent does not significantly change upon dissolution of the solute.

Qualitative assessments found in the literature describe **sodium trimethylsilanolate** as "very soluble" in diethyl ether and benzene, and "moderately soluble" in petroleum ether.[5][6] This aligns with the observation of high solubility in the less polar aprotic solvents THF and dichloromethane.

Experimental Protocol for Solubility Determination

For researchers wishing to determine the precise solubility of **sodium trimethylsilanolate** in THF, dichloromethane, or other solvents, the following gravimetric method is recommended.

Objective: To determine the saturation solubility of **sodium trimethylsilanolate** in a given solvent at a specific temperature.

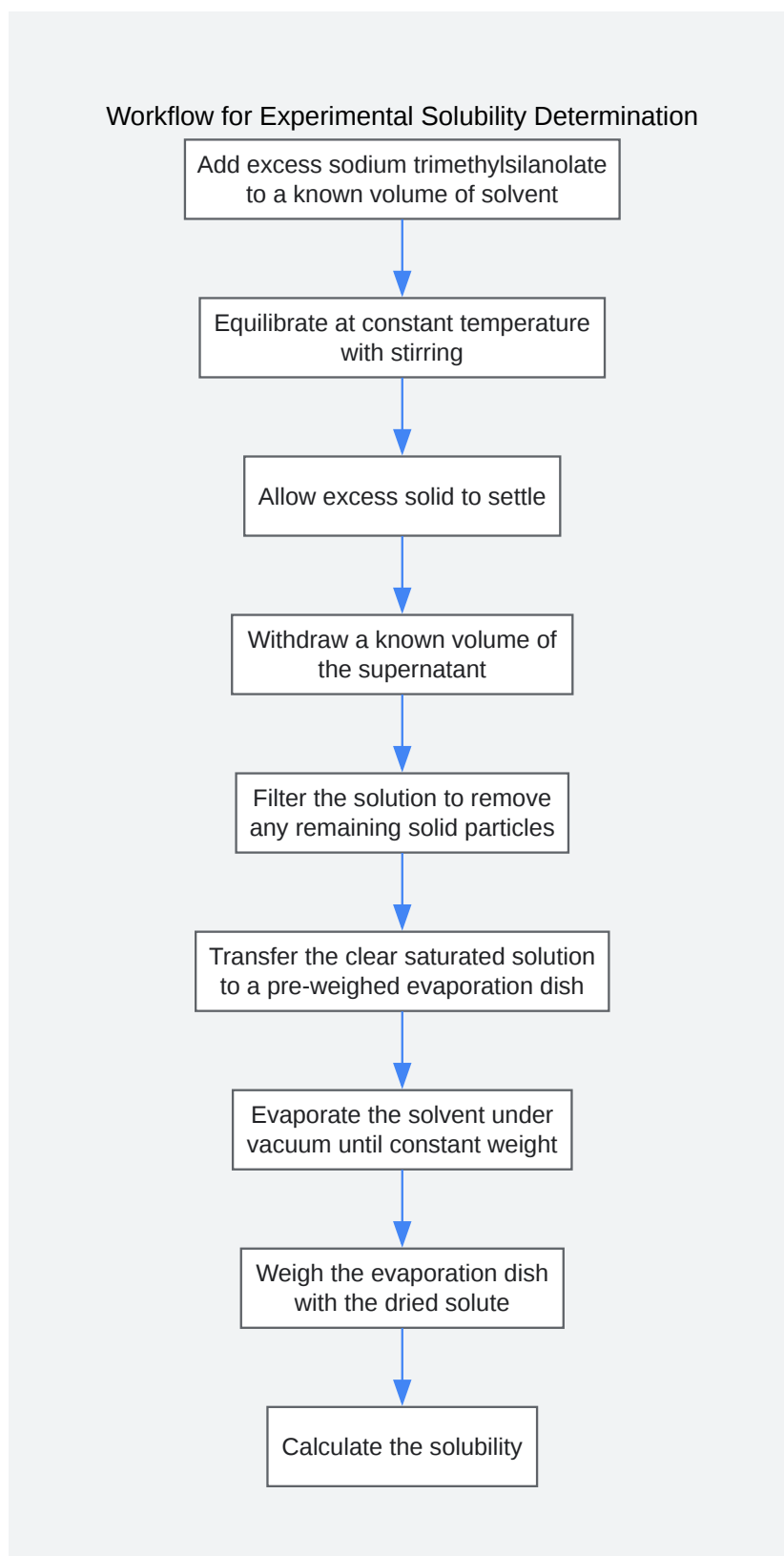Materials:

- **Sodium trimethylsilanolate** (solid)

- Solvent of interest (e.g., THF, dichloromethane), anhydrous

- Analytical balance

- Vials with screw caps or other sealable containers

- Magnetic stirrer and stir bars

- Constant temperature bath or hot plate with temperature control

- Syringe filters (PTFE, 0.2 µm)

- Syringes

- Pre-weighed evaporation dishes

- Vacuum oven or desiccator

Procedure:

- Preparation of Saturated Solution:

  - Add a pre-weighed excess amount of solid **sodium trimethylsilanolate** to a known volume or mass of the solvent in a sealable vial.

  - Place the vial in a constant temperature bath and stir the mixture vigorously for a predetermined period (e.g., 24 hours) to ensure equilibrium is reached.

- Sample Withdrawal and Filtration:

  - Allow the mixture to settle for a short period to let the excess solid precipitate.

  - Carefully draw a known volume of the supernatant into a syringe.

  - Attach a syringe filter to the syringe and dispense the clear, saturated solution into a pre-weighed evaporation dish. Record the exact volume or mass of the solution transferred.

- Solvent Evaporation:

  - Place the evaporation dish in a vacuum oven at a temperature sufficient to evaporate the solvent without decomposing the **sodium trimethylsilanolate**. Alternatively, a desiccator under vacuum can be used.

  - Continue the evaporation process until a constant weight of the dried solute is achieved.

- Calculation of Solubility:

  - Weigh the evaporation dish containing the dried **sodium trimethylsilanolate**.

  - Calculate the mass of the dissolved solid by subtracting the initial weight of the empty dish.

  - Express the solubility in the desired units, such as g/100 mL or g/100 g of solvent.

Workflow for Solubility Determination

The following diagram illustrates the logical workflow for the experimental determination of solubility.

Workflow for Experimental Solubility Determination

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┌─────────────────────────────────────┐
│ Add excess sodium trimethylsilanolate │
│     to a known volume of solvent      │
└─────────────────────────────────────┘
                 │
                 ▼
┌─────────────────────────────────────┐
│  Equilibrate at constant temperature  │
│            with stirring              │
└─────────────────────────────────────┘
                 │
                 ▼
┌─────────────────────────────────────┐
│        Allow excess solid to settle    │
└─────────────────────────────────────┘
                 │
                 ▼
┌─────────────────────────────────────┐
│       Withdraw a known volume of       │
│           the supernatant             │
└─────────────────────────────────────┘
                 │
                 ▼
┌─────────────────────────────────────┐
│      Filter the solution to remove     │
│      any remaining solid particles     │
└─────────────────────────────────────┘
                 │
                 ▼
┌─────────────────────────────────────┐
│   Transfer the clear saturated solution │
│    to a pre-weighed evaporation dish   │
└─────────────────────────────────────┘
                 │
                 ▼
┌─────────────────────────────────────┐
│       Evaporate the solvent under      │
│      vacuum until constant weight      │
└─────────────────────────────────────┘
                 │
                 ▼
┌─────────────────────────────────────┐
│      Weigh the evaporation dish        │
│        with the dried solute          │
└─────────────────────────────────────┘
                 │
                 ▼
┌─────────────────────────────────────┐
│        Calculate the solubility        │
└─────────────────────────────────────┘
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Caption: Experimental workflow for determining the solubility of a solid in a liquid solvent.

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